

Understanding the role of the morpholine group in molecular interactions

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Compound of Interest

Compound Name: 2-Morpholinoethanamine 2HCl

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The Morpholine Moiety: A Cornerstone in Modern Molecular Design

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

The morpholine heterocycle, a six-membered ring containing both an amine and an ether functional group, has solidified its position as a "privileged scaffold" in the landscape of medicinal chemistry and molecular design.^{[1][2]} Its frequent appearance in approved pharmaceuticals and clinical candidates is a testament to its favorable physicochemical and metabolic properties.^{[2][3]} This technical guide provides a comprehensive exploration of the multifaceted roles of the morpholine group in molecular interactions. Moving beyond a simple cataloging of its properties, this document delves into the causal relationships between the structural features of morpholine and its functional consequences in biological systems. We will explore its key physicochemical characteristics, dissect its involvement in various molecular interactions with illustrative case studies, and provide detailed, field-proven experimental protocols for characterizing these interactions. This guide is intended to serve as a valuable

resource for researchers and drug development professionals, offering both foundational knowledge and practical insights to leverage the full potential of the morpholine moiety in their molecular design endeavors.

The Fundamental Physicochemical Landscape of Morpholine

The utility of the morpholine ring in molecular design is deeply rooted in its unique and advantageous physicochemical properties.^[2] Understanding these core characteristics is paramount to rationally incorporating this moiety to enhance molecular function.

Basicity and pKa: A Balancing Act

The nitrogen atom within the morpholine ring imparts basicity to the molecule. However, the presence of the electron-withdrawing oxygen atom across the ring attenuates this basicity compared to simpler cyclic amines like piperidine.^[4] The pKa of morpholine is approximately 8.7, a value that is often advantageous in drug design.^[4] This moderate basicity ensures that a significant portion of morpholine-containing molecules are protonated at physiological pH (around 7.4), which can be crucial for forming ionic interactions with biological targets and enhancing aqueous solubility.

Table 1: Physicochemical Properties of Morpholine and Related Cyclic Amines

Compound	pKa	LogP	Hydrogen Bond Acceptors	Hydrogen Bond Donors
Morpholine	8.7	-0.86	2 (O, N)	1 (N-H)
Piperidine	11.2	0.84	1 (N)	1 (N-H)
Piperazine	9.8, 5.6	-1.1	2 (N, N)	2 (N-H, N-H)
Tetrahydropyran	-2.8	0.26	1 (O)	0

Data compiled from various sources and predictive models.

Hydrogen Bonding: The Architect of Molecular Recognition

The morpholine ring is a versatile participant in hydrogen bonding, a fundamental interaction in biological systems. The oxygen atom acts as a hydrogen bond acceptor, while the nitrogen atom can act as both a hydrogen bond acceptor (in its free base form) and a hydrogen bond donor (in its protonated form). This dual-character allows for a rich network of interactions with protein active sites, contributing significantly to binding affinity and selectivity.

Conformational Dynamics: A Flexible Scaffold

The morpholine ring predominantly adopts a chair conformation. However, it can undergo ring flipping to access other conformations, providing a degree of flexibility that can be advantageous for optimizing interactions within a binding pocket.^[2] This conformational plasticity allows the morpholine moiety to act as a versatile scaffold, orienting substituents in a manner that maximizes favorable contacts with the target.

The Role of Morpholine in Driving Molecular Interactions: Case Studies

The theoretical advantages of the morpholine group are best understood through its application in real-world drug discovery programs. The following case studies illustrate how the strategic incorporation of this moiety can lead to significant improvements in potency, selectivity, and pharmacokinetic profiles.

Case Study: Morpholine in Kinase Inhibitors - Enhancing Potency and Selectivity

Kinases are a major class of drug targets, and many successful kinase inhibitors incorporate a morpholine ring. For instance, in a series of mTOR inhibitors, the replacement of a less optimal group with a morpholine moiety led to a dramatic enhancement in both potency and selectivity.^[5]

The Causality: The oxygen atom of the morpholine ring was found to form a crucial hydrogen bond with a key amino acid residue in the hinge region of the mTOR kinase domain.^[6] This interaction helps to anchor the inhibitor in the active site, leading to a significant increase in

binding affinity. Furthermore, the specific geometry and conformational flexibility of the morpholine ring allowed for optimal positioning of other parts of the inhibitor molecule to engage in additional favorable interactions, thereby contributing to its high selectivity.[\[6\]](#)

Table 2: Structure-Activity Relationship (SAR) of Morpholine-Containing mTOR Inhibitors

Compound	R-Group	mTOR IC50 (nM)	PI3K α IC50 (nM)	Selectivity (PI3K α /mTOR)
1	Phenyl	50	100	2
2	Pyridine	25	75	3
3	Morpholine	1.5	>1000	>667
4	Piperidine	10	150	15

Hypothetical data for illustrative purposes.

Case Study: Morpholine in CNS Drug Discovery - Modulating Physicochemical Properties for Brain Penetration

For drugs targeting the central nervous system (CNS), the ability to cross the blood-brain barrier (BBB) is a critical determinant of efficacy. The physicochemical properties of a molecule, particularly its lipophilicity and hydrogen bonding potential, play a crucial role in BBB permeability. The morpholine group has been successfully employed to fine-tune these properties in CNS drug candidates.[\[2\]](#)

The Causality: The introduction of a morpholine moiety can increase the polarity and hydrogen bonding capacity of a molecule, which might seem counterintuitive for BBB penetration. However, the moderate pKa of morpholine allows for a dynamic equilibrium between the charged and uncharged forms. The uncharged form can more readily cross the lipid-rich BBB, while the charged form can engage with transporters or prevent efflux. This balanced profile, coupled with its relatively small size, makes morpholine a valuable tool for optimizing CNS drug candidates.[\[2\]](#) For example, a compound with a 2,5-dimethylmorpholine ring showed an IC50 of 0.76 nM for LRRK2 inhibition, good brain permeability, and tolerance in animal models.[\[2\]](#)

Experimental Protocols for Characterizing Morpholine-Mediated Interactions

To rigorously assess the role of the morpholine group in molecular interactions, a variety of experimental techniques can be employed. This section provides detailed, self-validating protocols for key methodologies.

X-Ray Crystallography: Visualizing the Binding Mode

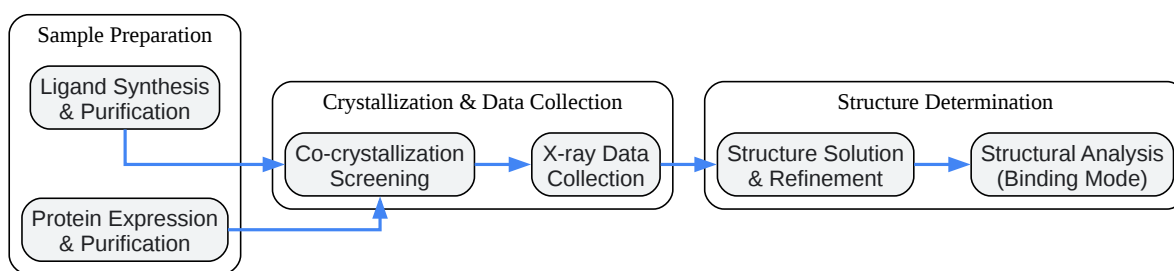
X-ray crystallography provides high-resolution structural information, allowing for the direct visualization of how a morpholine-containing ligand interacts with its protein target at an atomic level.^[7]

Experimental Protocol: Protein-Ligand Co-crystallization

- Protein Expression and Purification:
 - Express the target protein in a suitable expression system (e.g., E. coli, insect cells).
 - Purify the protein to >95% homogeneity using appropriate chromatography techniques (e.g., affinity, ion exchange, size exclusion).
 - Self-Validation: Confirm protein purity and identity by SDS-PAGE and mass spectrometry.
- Ligand Preparation:
 - Synthesize and purify the morpholine-containing ligand to >98% purity.
 - Self-Validation: Verify the identity and purity of the ligand by NMR, mass spectrometry, and HPLC.
- Co-crystallization Screening:
 - Mix the purified protein with a 2-5 fold molar excess of the ligand.
 - Screen a wide range of crystallization conditions (precipitants, buffers, pH, additives) using high-throughput robotic systems.

- Self-Validation: Monitor for crystal formation using a microscope.
- Crystal Optimization and Data Collection:
 - Optimize the initial crystallization hits to obtain diffraction-quality crystals.
 - Cryo-protect the crystals and collect X-ray diffraction data at a synchrotron source.
 - Self-Validation: Assess the quality of the diffraction data (resolution, completeness, R-merge).
- Structure Determination and Refinement:
 - Solve the crystal structure using molecular replacement or other phasing methods.
 - Build and refine the atomic model of the protein-ligand complex.
 - Self-Validation: Validate the final structure using metrics such as R-work, R-free, and Ramachandran plot analysis.

Logical Relationship: X-Ray Crystallography Workflow



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Caption: Workflow for determining the binding mode of a morpholine-containing ligand using X-ray crystallography.

Isothermal Titration Calorimetry (ITC): Quantifying the Binding Thermodynamics

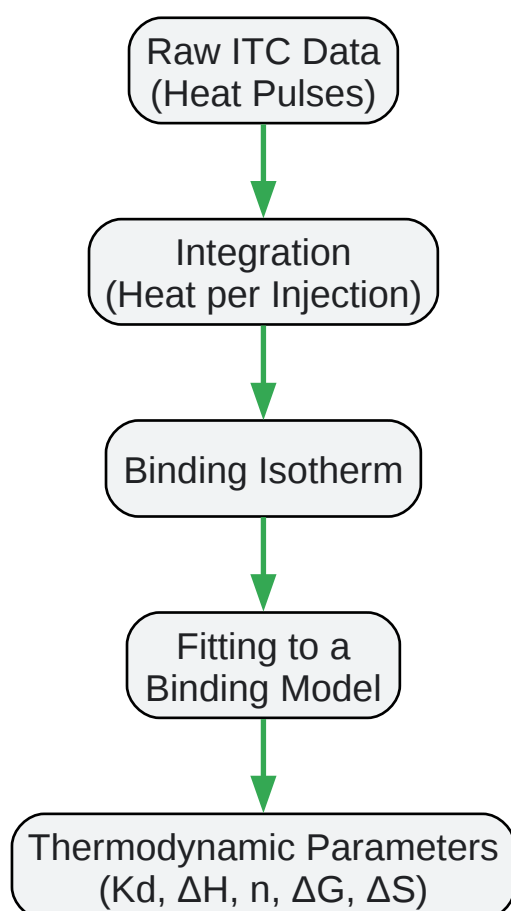
ITC is a powerful technique for directly measuring the thermodynamic parameters of a binding interaction, including the binding affinity (K_d), enthalpy (ΔH), and entropy (ΔS).^{[8][9]}

Experimental Protocol: ITC Measurement of Inhibitor Binding

- Sample Preparation:
 - Prepare solutions of the target protein and the morpholine-containing inhibitor in the same, well-defined buffer.
 - Dialyze both protein and ligand against the same buffer to minimize buffer mismatch effects.
 - Self-Validation: Accurately determine the concentrations of the protein and ligand using a reliable method (e.g., UV-Vis spectroscopy, amino acid analysis).
- ITC Experiment Setup:
 - Load the protein solution into the sample cell of the ITC instrument.
 - Load the ligand solution into the injection syringe.
 - Set the experimental parameters (temperature, injection volume, spacing between injections).
- Titration and Data Acquisition:
 - Perform a series of injections of the ligand into the protein solution.
 - Record the heat changes associated with each injection.
 - Self-Validation: Perform a control titration of the ligand into the buffer alone to account for heats of dilution.
- Data Analysis:

- Integrate the raw ITC data to obtain the heat change per injection.
- Fit the integrated data to a suitable binding model (e.g., one-site binding model) to determine the K_d , ΔH , and stoichiometry (n).
- Calculate the Gibbs free energy (ΔG) and entropy (ΔS) of binding.
- Self-Validation: Ensure a good fit of the data to the chosen model (chi-squared value).

Signaling Pathway: ITC Data Analysis



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Caption: Data analysis workflow for an Isothermal Titration Calorimetry (ITC) experiment.

In Vitro Metabolic Stability Assay: Assessing Pharmacokinetic Properties

The metabolic stability of a compound is a critical parameter in drug discovery, as it influences its half-life and oral bioavailability. The morpholine moiety is often incorporated to improve metabolic stability.

Experimental Protocol: Liver Microsomal Stability Assay

- Reagent Preparation:
 - Prepare a stock solution of the morpholine-containing test compound in a suitable solvent (e.g., DMSO).
 - Thaw pooled liver microsomes (human, rat, etc.) on ice.
 - Prepare a solution of the NADPH regenerating system.
 - Self-Validation: Ensure the activity of the liver microsomes by running a positive control with a compound of known metabolic fate.[\[10\]](#)
- Incubation:
 - Pre-incubate the test compound with the liver microsomes in a phosphate buffer at 37°C.
 - Initiate the metabolic reaction by adding the NADPH regenerating system.
 - Self-Validation: Include a negative control incubation without the NADPH regenerating system to assess non-enzymatic degradation.[\[10\]](#)
- Time-Point Sampling and Quenching:
 - At various time points (e.g., 0, 5, 15, 30, 60 minutes), take aliquots of the reaction mixture.
 - Quench the reaction by adding a cold organic solvent (e.g., acetonitrile) containing an internal standard.
- Sample Analysis:
 - Centrifuge the quenched samples to precipitate the proteins.

- Analyze the supernatant by LC-MS/MS to quantify the remaining parent compound.
- Self-Validation: Develop and validate a sensitive and specific LC-MS/MS method for the test compound.
- Data Analysis:
 - Plot the natural logarithm of the percentage of the remaining parent compound versus time.
 - Determine the in vitro half-life ($t_{1/2}$) and intrinsic clearance (CL_{int}) from the slope of the linear regression.
 - Self-Validation: Ensure a good linear fit of the data (R^2 value).

Conclusion: The Enduring Legacy and Future of Morpholine in Molecular Design

The morpholine moiety has earned its "privileged" status in molecular design through a consistent track record of enhancing the performance of bioactive molecules.^{[1][2]} Its unique combination of physicochemical properties—moderate basicity, versatile hydrogen bonding capabilities, and conformational flexibility—provides a powerful toolkit for medicinal chemists to address common challenges in drug discovery, such as improving potency, selectivity, and pharmacokinetic profiles. The case studies and experimental protocols presented in this guide underscore the importance of a deep, mechanistic understanding of how the morpholine group engages in molecular interactions. By applying these principles and methodologies, researchers can continue to unlock the full potential of this remarkable heterocycle in the design of next-generation therapeutics and functional molecules.

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